

Guanidine Monohydrobromide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Guanidine Monohydrobromide

CAS No.: 19244-98-5

Cat. No.: B125025

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For the modern researcher, scientist, and drug development professional, a thorough understanding of the reagents in use is paramount to both experimental success and personal safety. **Guanidine Monohydrobromide**, a compound increasingly utilized in various biochemical applications, necessitates a detailed and practical approach to its handling and safety. This guide provides an in-depth technical overview of **Guanidine Monohydrobromide**, moving beyond rudimentary safety data sheets to offer a comprehensive resource grounded in scientific principles and field-proven best practices.

Hazard Analysis and Toxicological Profile

Guanidine Monohydrobromide (CAS No. 19244-98-5) is a salt of the strong organic base guanidine.^[1] Its hazardous properties primarily stem from its irritant nature and potential for harm upon ingestion or inhalation.^[1] A comprehensive understanding of its toxicological profile is the foundation of safe laboratory practices.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[1]
- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1]

The guanidinium ion can interfere with physiological processes, and its bromide counter-ion can also contribute to its toxicological effects. The primary routes of exposure are accidental ingestion, inhalation of aerosolized particles or dust, and direct contact with skin and eyes.

Physicochemical Properties and Their Safety Implications

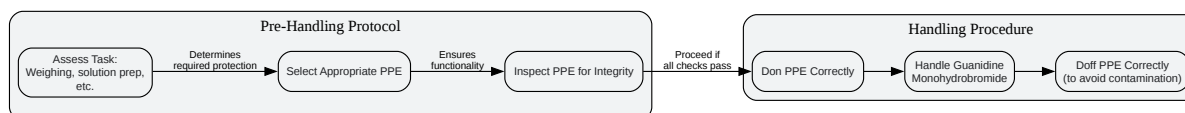
A clear understanding of the physicochemical properties of **Guanidine Monohydrobromide** is essential for anticipating its behavior in the laboratory and implementing appropriate safety measures.

Property	Value	Source	Safety Implication
Molecular Formula	CH ₆ BrN ₃	[1]	-
Molecular Weight	139.98 g/mol	[1]	Important for accurate weighing and solution preparation.
Appearance	White powder		The fine particulate nature increases the risk of inhalation.
Solubility	Soluble in polar solvents.	[2]	Spills can easily spread with aqueous solutions, requiring appropriate containment.

Personal Protective Equipment (PPE): A Self-Validating System

The selection of appropriate PPE is not merely a procedural step but a critical, self-validating system of protection. The rationale behind each piece of equipment is directly linked to the known hazards of **Guanidine Monohydrobromide**.

- **Eye and Face Protection:** Chemical safety goggles are mandatory. Given the serious eye irritation classification, standard safety glasses do not offer sufficient protection from splashes or fine dust. A face shield should be worn in addition to goggles when handling large quantities or when there is a significant risk of splashing.
- **Skin Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are essential.[3] Always inspect gloves for any signs of degradation or perforation before use. A lab coat must be worn to protect against skin contact.[3]
- **Respiratory Protection:** For operations that may generate dust or aerosols, a NIOSH-approved respirator is necessary.[3] This is particularly critical when weighing out the solid compound or preparing concentrated solutions. All handling of solid **Guanidine Monohydrobromide** should ideally be performed within a certified chemical fume hood to minimize inhalation risk.[3]



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Figure 1: Personal Protective Equipment (PPE) Workflow for Handling **Guanidine Monohydrobromide**.

Safe Handling and Storage Protocols

Adherence to meticulous handling and storage protocols is fundamental to preventing accidental exposure and maintaining the integrity of the compound.

Handling:

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.[3] The work area, preferably a chemical fume hood, should be clean and uncluttered.
- Weighing and Transfer: Use tools such as a spatula or scoop to transfer the solid material to avoid generating dust.[3] Avoid pouring the powder.
- Solution Preparation: When dissolving **Guanidine Monohydrobromide**, add the solid to the solvent slowly to avoid splashing.
- General Hygiene: Do not eat, drink, or smoke in areas where **Guanidine Monohydrobromide** is handled.[4] Wash hands thoroughly after handling, even if gloves were worn.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- Keep away from incompatible materials such as strong oxidizing agents.[6]
- The storage area should be clearly labeled, and access restricted to authorized personnel.

Emergency Procedures: A Rapid and Informed Response

In the event of an emergency, a swift and correct response is crucial to mitigate harm.

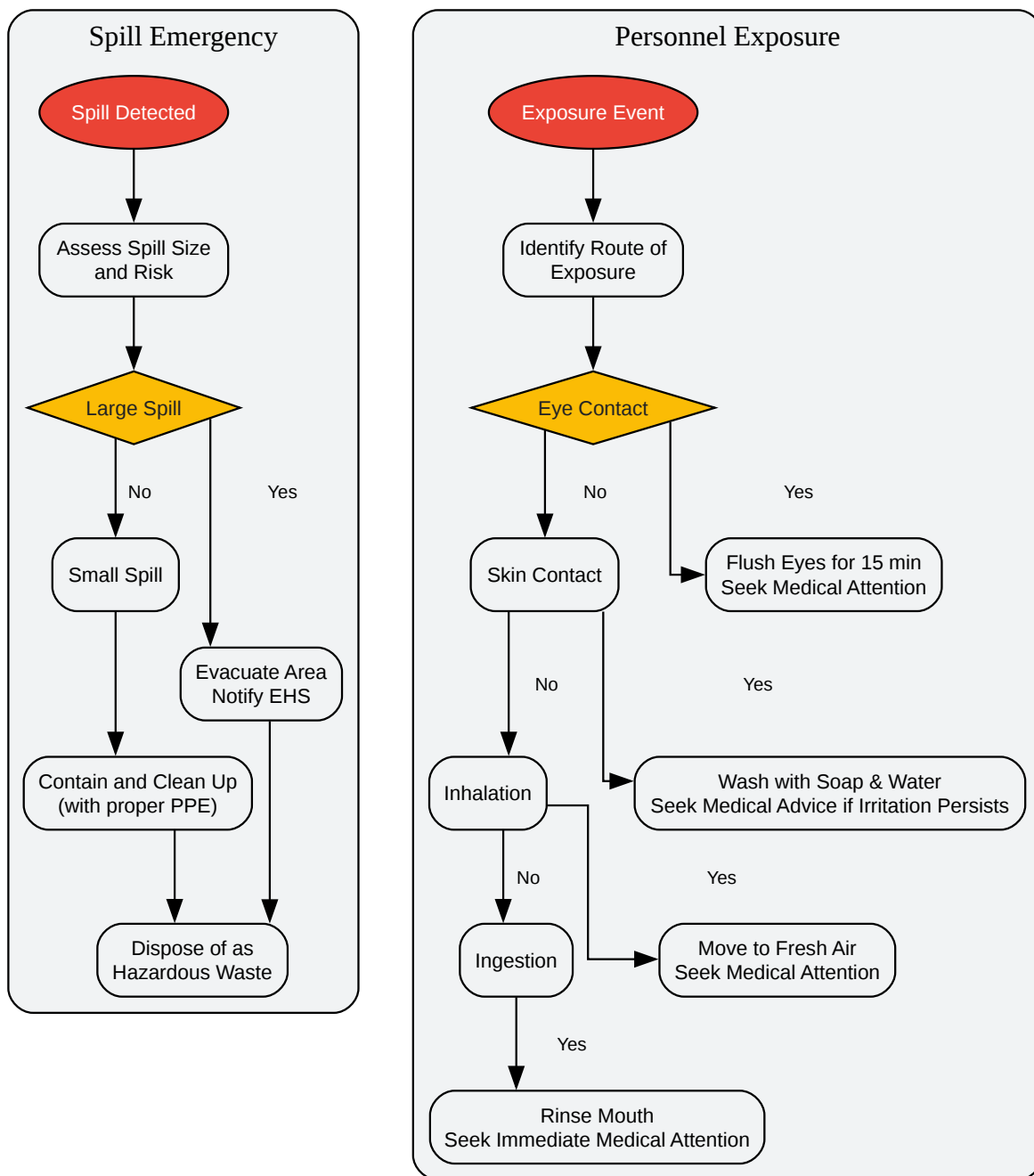
Exposure Scenarios:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[5]
- Inhalation: Move the individual to fresh air.[5] If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water.[4] Seek immediate medical attention.[4]

Spill Response:

- Evacuate and Notify: For large spills, evacuate the immediate area and notify the laboratory supervisor and the Environmental Health and Safety (EHS) department.[3]
- Ventilate: Ensure the area is well-ventilated.[3]
- Containment: For small, manageable spills, and only if it is safe to do so, contain the spill using an inert absorbent material (e.g., sand, vermiculite).[3] For solid spills, avoid creating dust.[3]
- Cleanup: While wearing appropriate PPE, carefully scoop or sweep up the spilled material and place it into a labeled hazardous waste container.[3]



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Figure 2: Emergency Response Flowchart for **Guanidine Monohydrobromide** Incidents.

Disposal Guidelines

Proper disposal of **Guanidine Monohydrobromide** and its waste is a critical aspect of laboratory safety and environmental responsibility.

- Waste Segregation: All waste materials, including leftover **Guanidine Monohydrobromide** and contaminated materials (e.g., gloves, absorbent pads), should be collected in a clearly labeled, sealed hazardous waste container.[3]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name, "**Guanidine Monohydrobromide** Waste".[3]
- EHS Coordination: Coordinate with your institution's Environmental Health and Safety (EHS) department for the final disposal of the hazardous waste.[3] Do not dispose of **Guanidine Monohydrobromide** down the drain.

By integrating these in-depth safety and handling protocols into your laboratory's standard operating procedures, you can significantly mitigate the risks associated with the use of **Guanidine Monohydrobromide**, fostering a safer and more productive research environment.

References

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